

Practical Guide to Handling and Storage of 2-O-Hydroxyethyl-d-glucose

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Compound of Interest

Compound Name: 2-O-Hydroxyethyl-d-glucose

CAS No.: 2280-43-5

Cat. No.: B1458490

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Introduction & Compound Profile

2-O-Hydroxyethyl-d-glucose (2-O-HEG) is a specific monosaccharide derivative primarily generated during the acid hydrolysis or metabolic breakdown of Hydroxyethyl Starch (HES). Unlike unmodified glucose, the hydroxyethyl substitution at the C-2 position alters its enzymatic recognition and solubility profile.

- CAS Number: 2280-43-5 (often associated with the specific isomer); 25018-15-9 (general).
- Molecular Formula: C
H
O
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 224.21 g/mol [\[1\]](#)[\[2\]](#)[\[4\]](#)

- **Critical Attribute:**High Hygroscopicity. The hydroxyethyl group increases water affinity, making the solid compound prone to deliquescence (absorbing moisture until it dissolves) if exposed to ambient humidity.

Receipt and Initial Characterization

Upon receipt, the integrity of the compound must be verified immediately. 2-O-HEG is typically shipped at room temperature but should be transferred to controlled storage immediately.[2]

Protocol: Incoming Inspection

- **Visual Check:** The compound should appear as a white to off-white crystalline powder.
 - **Warning Sign:** Clumping, transparency, or a "wet" look indicates moisture absorption during transit.
- **Solubility Test (Validation):** Dissolve a small aliquot (approx. 1 mg) in 1 mL of D₂O or HPLC-grade water. It should dissolve clearly and rapidly without sonication.
- **Verification (Optional):** For critical assays, confirm identity via H-NMR to ensure no acetyl migration or degradation occurred during shipping.

Storage Protocols

Proper storage is dictated by the physical state of the material. The primary threat to 2-O-HEG stability is moisture-induced hydrolysis or microbial degradation in solution.

A. Solid State Storage (Long-Term)[1]

- **Temperature:** 2°C to 8°C is sufficient for standard storage (1-2 years). For archival storage (>2 years), store at -20°C.
- **Environment:** Must be kept desiccated.
- **Container:** Amber glass vials with Teflon-lined caps are preferred to prevent plasticizer leaching and light exposure (though the compound is not strictly photosensitive, this is Good Laboratory Practice).

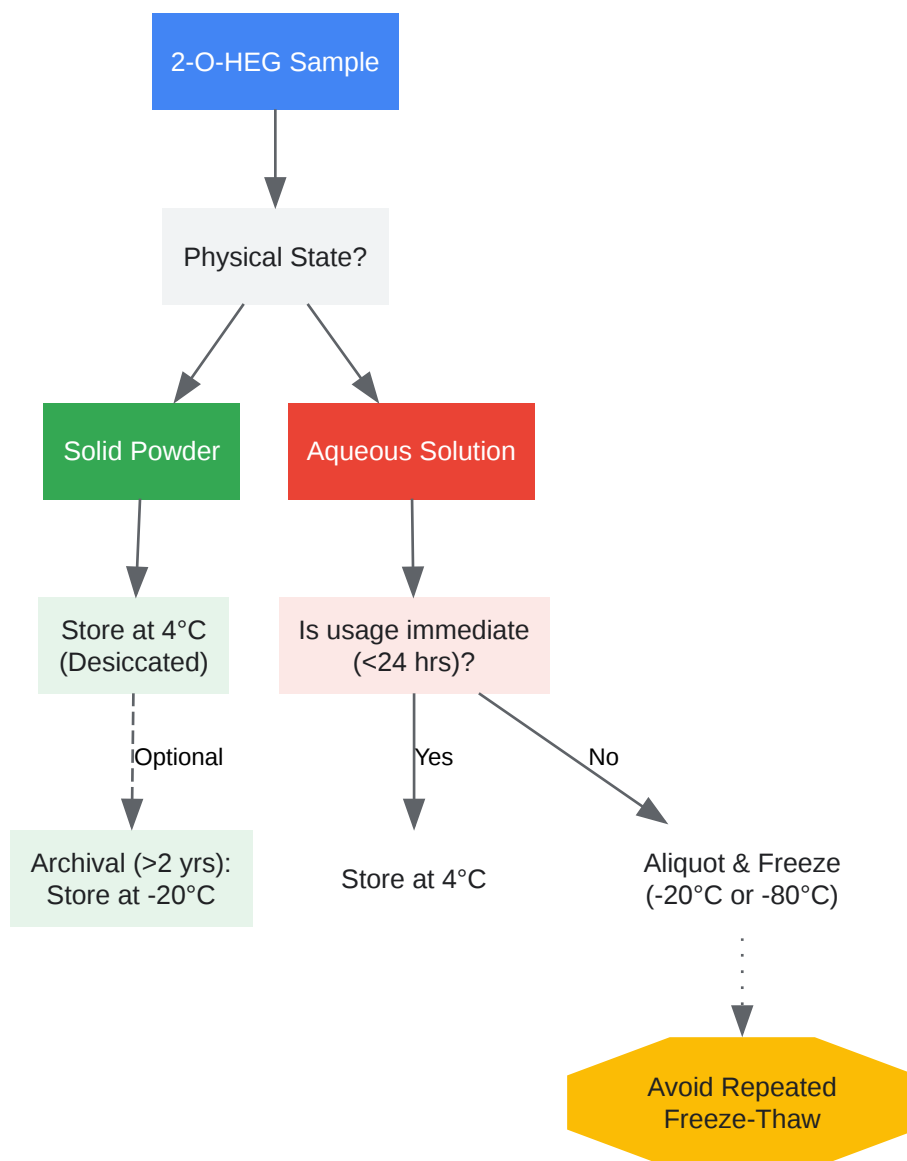
B. Solution State Storage

Aqueous solutions of 2-O-HEG are susceptible to microbial growth due to the glucose backbone.

- Short-Term (<24 hours): Store at 4°C.
- Medium-Term (1 week - 1 month): Store at -20°C.
- Long-Term: Not recommended. Prepare fresh.

Visualization: Storage Logic Tree

The following diagram illustrates the decision-making process for storing 2-O-HEG to maximize stability.



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Caption: Decision matrix for optimal storage conditions based on physical state and usage timeline.

Handling and Solubilization Protocols

Hygroscopicity Management

Because 2-O-HEG is hygroscopic, accurate weighing requires minimizing exposure to ambient air.

- **Equilibration:** Allow the storage vial to reach room temperature before opening. This prevents condensation from forming on the cold solid.
- **Environment:** Ideally, weigh in a glove box or a low-humidity environment. If not available, work quickly and recap immediately.
- **Desiccant:** Store the vial inside a secondary container (jar) containing silica gel or Drierite.

Solubilization Protocol

Solvent Choice:

- **Water:** Highly soluble. Preferred for biological assays.
- **DMSO:** Soluble. Preferred for stock solutions if water promotes instability or microbial growth.
- **Ethanol:** Sparingly soluble. Not recommended for high-concentration stocks.

Step-by-Step Preparation (10 mM Stock in Water):

- Calculate the mass required:

for

of

solution.

- Weigh the solid into a sterile microcentrifuge tube.
- Add 50% of the final volume of HPLC-grade water.
- Vortex gently until fully dissolved (usually <30 seconds).
- Dilute to final volume.
- **Filtration:** Filter sterilize using a 0.22 μm PES or PVDF membrane if using in cell culture.
Note: Nylon filters may bind carbohydrates slightly and should be avoided for trace analysis.

Analytical Quality Control (QC)[1]

To validate the compound before use, particularly if it has been stored for >6 months, use the following methods.

Method A: LC-MS (APCI Negative Mode)

This is the most sensitive method for detecting 2-O-HEG, especially in biological matrices (urine/plasma) or for purity checks.

- Column: Amine-type column (e.g., Amino or HILIC).
- Mobile Phase: Acetonitrile / 0.1% Formic Acid (Gradient).
- Ionization: APCI (Atmospheric Pressure Chemical Ionization) in negative mode.[5]
- Target Ion: Look for the formate adduct
.
◦ Mechanism:[6] Hydroxyethyl glucose is often detected as the adduct with formic acid (m/z ~269) in negative mode.[5]

Method B: NMR Spectroscopy

Used for structural confirmation and checking for hydrolysis of the hydroxyethyl group.

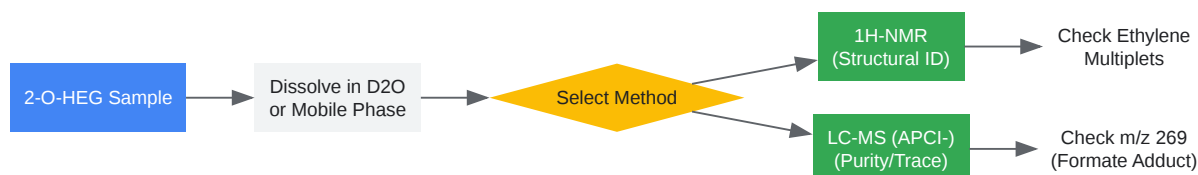
- Solvent: D
O.
- Key Signals: The ethylene signals (

) will appear as multiplets distinct from the glucose ring protons (3.2–4.0 ppm range). The anomeric proton (H-1) will show

and

splitting.

Visualization: QC Workflow



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Caption: Analytical workflow for validating 2-O-HEG identity and purity.

Safety and Disposal

Although 2-O-HEG is a sugar derivative and generally low toxicity, standard chemical safety applies.

Hazard Category	Classification	Precaution
Inhalation	Irritant (Dust)	Use a dust mask (N95) or fume hood when weighing.
Skin/Eye	Mild Irritant	Wear nitrile gloves and safety glasses.
Disposal	Non-Hazardous	Dilute with excess water and flush to drain (if local regulations permit for sugars) or dispose of as solid chemical waste.

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